

An In-depth Technical Guide to Methyl 5-oxopentanoate: Molecular Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 5-oxopentanoate

Cat. No.: B1594885

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the molecular structure, weight, and key chemical properties of **methyl 5-oxopentanoate**. It is intended to serve as a foundational resource for professionals engaged in chemical research and development.

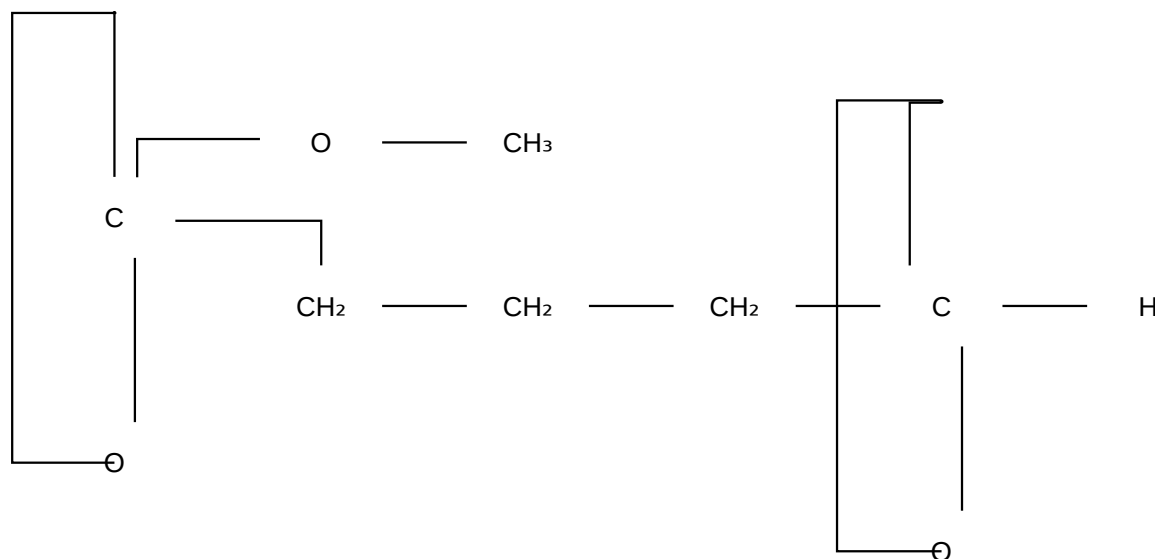
Quantitative Molecular Data

Methyl 5-oxopentanoate is a bifunctional organic compound containing both an aldehyde and a methyl ester functional group.^[1] Its key quantitative properties are summarized below for easy reference.

Property	Value	Source
Molecular Weight	130.14 g/mol	[2] [3] [4]
Molecular Formula	C ₆ H ₁₀ O ₃	[2] [3] [4]
CAS Number	6026-86-4	[2] [3]
IUPAC Name	methyl 5-oxopentanoate	[2] [3]
Synonyms	Methyl 4-formylbutanoate, 5-Oxopentanoic acid methyl ester	[3] [4]
Physical Form	Liquid	
Boiling Point	100-103 °C (at 23 mmHg)	[5]
InChI Key	YBTZROCKNUIONO-UHFFFAOYSA-N	[2] [4]

Molecular Structure

The structure of **methyl 5-oxopentanoate** consists of a five-carbon chain. An aldehyde group (-CHO) is located at one end of the chain (C5), making it reactive toward nucleophiles.[\[2\]](#) At the other end (C1), a carboxylic acid methyl ester group (-COOCH₃) is present. This dual reactivity makes it a valuable intermediate in organic synthesis.[\[2\]](#)



[Click to download full resolution via product page](#)

Caption: Molecular structure of **methyl 5-oxopentanoate**.

Experimental Protocols

The synthesis of **methyl 5-oxopentanoate** is often achieved through standard organic chemistry reactions. A representative protocol for its synthesis via Fischer esterification is detailed below.

Protocol: Synthesis of **Methyl 5-oxopentanoate** via Fischer Esterification

This protocol describes the synthesis from its corresponding carboxylic acid, 5-oxopentanoic acid.

Materials:

- 5-oxopentanoic acid
- Methanol (MeOH), anhydrous
- Sulfuric acid (H₂SO₄), concentrated

- Sodium bicarbonate (NaHCO_3), saturated aqueous solution
- Brine (saturated NaCl aqueous solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 5-oxopentanoic acid in an excess of anhydrous methanol (typically 5-10 equivalents).
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 equivalents) to the solution while stirring.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux. The reaction is typically monitored by Thin-Layer Chromatography (TLC) until the starting carboxylic acid is consumed.
- **Workup - Quenching:** After the reaction is complete, allow the mixture to cool to room temperature. Carefully neutralize the excess acid by slowly adding a saturated solution of sodium bicarbonate until effervescence ceases.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with a suitable organic solvent, such as diethyl ether or ethyl acetate, multiple times.
- **Washing:** Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution and then with brine.

- **Drying and Filtration:** Dry the organic layer over an anhydrous drying agent like magnesium sulfate. Filter to remove the drying agent.
- **Solvent Removal:** Remove the organic solvent using a rotary evaporator to yield the crude **methyl 5-oxopentanoate**.
- **Purification:** If necessary, the crude product can be further purified by distillation under reduced pressure to obtain the final, pure compound.^[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Methyl 5-oxopentanoate | 6026-86-4 | Benchchem [benchchem.com]
- 3. Pentanoic acid, 5-oxo-, methyl ester | C₆H₁₀O₃ | CID 554053 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. dev.spectrabase.com [dev.spectrabase.com]
- 5. methyl 5-oxopentanoate CAS#: 6026-86-4 [m.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 5-oxopentanoate: Molecular Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594885#methyl-5-oxopentanoate-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com